

In-Depth Technical Guide: N-(3-Amino-4-(2-methoxyethoxy)phenyl)acetamide

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Compound of Interest

Compound Name: *N*-(3-Amino-4-(2-methoxyethoxy)phenyl)acetamide

CAS No.: 68385-79-5

Cat. No.: B1266715

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Introduction

N-(3-Amino-4-(2-methoxyethoxy)phenyl)acetamide is a substituted aromatic acetamide compound. Its structure, featuring a primary amino group, an acetamido group, and a methoxyethoxy side chain, suggests its potential as a versatile intermediate in the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science. This document provides a comprehensive overview of the available technical information for this compound, including its properties, a putative synthesis protocol, and structural representations.

Chemical and Physical Properties

While specific experimental data for **N-(3-Amino-4-(2-methoxyethoxy)phenyl)acetamide** is limited in publicly available literature, its fundamental properties can be summarized. Further experimental validation is recommended for precise characterization.

Property	Value	Source
CAS Number	68385-79-5	[1]
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₃	[2][3]
Molecular Weight	224.26 g/mol	[3]
Appearance	White powder (Predicted)	[2]
Purity	99% (As offered by suppliers)	[2]
Boiling Point	448.9±45.0 °C (Predicted)	[4]
Density	1.191±0.06 g/cm ³ (Predicted)	[4]

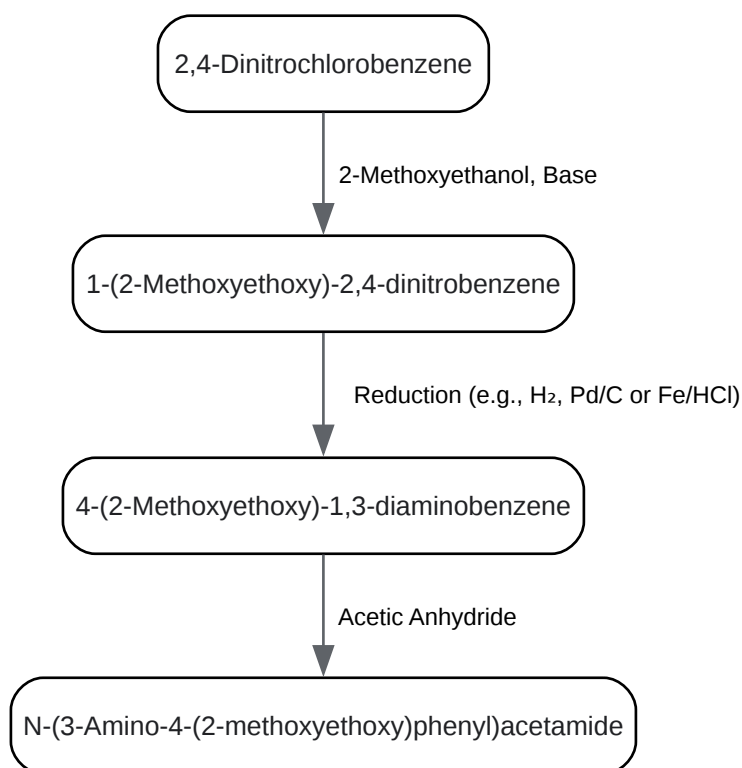
Synthesis Methodology

A specific, detailed experimental protocol for the synthesis of **N-(3-Amino-4-(2-methoxyethoxy)phenyl)acetamide** is not readily available in peer-reviewed literature. However, based on established synthetic routes for analogous 3-amino-4-alkoxy-acetanilides, a plausible multi-step synthesis can be proposed. The following protocol is a representative example based on general methods for similar chemical transformations.

Proposed Synthetic Pathway

The synthesis can be envisioned as a three-step process starting from 2,4-dinitrochlorobenzene:

- **Etherification:** Nucleophilic aromatic substitution of the chlorine atom in 2,4-dinitrochlorobenzene with 2-methoxyethanol.
- **Reduction:** Reduction of the two nitro groups to primary amino groups.
- **Selective Acylation:** Selective acetylation of the more reactive amino group at the para position relative to the alkoxy group.



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Proposed synthesis workflow for **N-(3-Amino-4-(2-methoxyethoxy)phenyl)acetamide**.

Experimental Protocol (Representative)

Step 1: Synthesis of 1-(2-Methoxyethoxy)-2,4-dinitrobenzene

- To a solution of 2-methoxyethanol (1.2 equivalents) in a suitable aprotic solvent such as tetrahydrofuran (THF) or dimethylformamide (DMF), add a strong base like sodium hydride (NaH) (1.2 equivalents) portion-wise at 0 °C under an inert atmosphere (e.g., nitrogen or argon).
- Stir the resulting alkoxide solution at room temperature for 30 minutes.
- Add a solution of 2,4-dinitrochlorobenzene (1 equivalent) in the same solvent dropwise to the alkoxide solution.
- Heat the reaction mixture to reflux and monitor the progress by thin-layer chromatography (TLC).

- Upon completion, cool the reaction to room temperature and quench with water.
- Extract the product with an organic solvent (e.g., ethyl acetate), wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Step 2: Synthesis of 4-(2-Methoxyethoxy)-1,3-diaminobenzene

- Dissolve the 1-(2-methoxyethoxy)-2,4-dinitrobenzene (1 equivalent) in a suitable solvent such as ethanol or ethyl acetate.
- Add a catalytic amount of palladium on carbon (10% Pd/C).
- Subject the mixture to hydrogenation using a hydrogen balloon or a Parr hydrogenator at a suitable pressure (e.g., 50 psi) until the starting material is consumed (monitored by TLC).
- Alternatively, reduction can be achieved using a metal in acidic media, such as iron powder in the presence of hydrochloric acid or ammonium chloride.
- Filter the reaction mixture through a pad of Celite to remove the catalyst and wash with the solvent.
- Concentrate the filtrate under reduced pressure to obtain the crude diamine, which can be used in the next step without further purification.

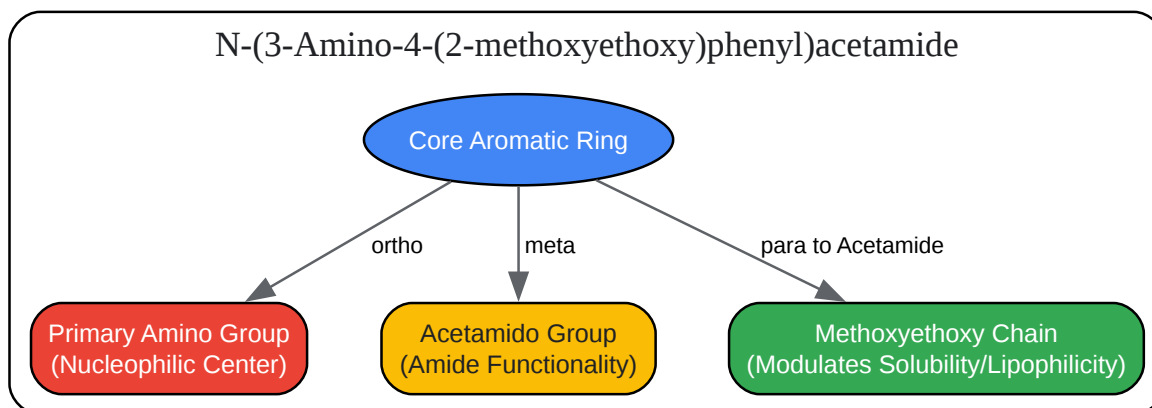
Step 3: Synthesis of **N-(3-Amino-4-(2-methoxyethoxy)phenyl)acetamide**

- Dissolve the crude 4-(2-methoxyethoxy)-1,3-diaminobenzene (1 equivalent) in a suitable solvent like dichloromethane (DCM) or acetic acid.
- Cool the solution to 0 °C.
- Add acetic anhydride (1 to 1.1 equivalents) dropwise while maintaining the temperature at 0 °C. The selective acylation of the more nucleophilic para-amino group is generally favored under these conditions.
- Allow the reaction to warm to room temperature and stir until completion (monitored by TLC).

- Quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- Extract the product with an organic solvent, wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the final product by recrystallization or column chromatography to yield **N-(3-Amino-4-(2-methoxyethoxy)phenyl)acetamide**.

Molecular Structure and Key Features

The structure of **N-(3-Amino-4-(2-methoxyethoxy)phenyl)acetamide** contains several key functional groups that dictate its chemical reactivity and potential applications.



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Key functional groups of **N-(3-Amino-4-(2-methoxyethoxy)phenyl)acetamide**.

Potential Applications

Given its structure, **N-(3-Amino-4-(2-methoxyethoxy)phenyl)acetamide** is a promising candidate for several applications:

- **Dye Intermediate:** Similar 3-amino-4-alkoxyacetanilides are widely used as intermediates in the synthesis of disperse dyes for textiles. The methoxyethoxy group can modulate the color and fastness properties of the resulting dyes.

- **Pharmaceutical Scaffolding:** The substituted aniline moiety is a common scaffold in medicinal chemistry. The primary amino group provides a handle for further functionalization to build a diverse library of compounds for screening against various biological targets.
- **Material Science:** The aromatic structure and potential for hydrogen bonding make it a candidate for incorporation into polymers or other materials where specific electronic or physical properties are desired.

Conclusion

N-(3-Amino-4-(2-methoxyethoxy)phenyl)acetamide is a chemical intermediate with significant potential, particularly in the synthesis of dyes and novel pharmaceutical agents. While detailed experimental data is not extensively documented in the public domain, its synthesis can be reliably predicted based on established chemical principles for analogous compounds. The provided hypothetical synthesis protocol and structural analysis serve as a valuable resource for researchers and developers interested in exploring the properties and applications of this compound. Further experimental investigation is crucial to fully characterize its physical, chemical, and biological properties.

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References

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